

Physicochemical Properties of Bromuron for Environmental Modeling: A Technical Guide

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Compound of Interest

Compound Name: bromuron

Cat. No.: B1294219

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Disclaimer: Experimental physicochemical data for **Bromuron** (CAS 3408-97-7) is not readily available in public databases. This guide utilizes data for the structurally similar urea herbicide, Metobromuron (CAS 3060-89-7), as a proxy to illustrate the application of these parameters in environmental modeling. It is crucial to obtain experimentally verified data for **Bromuron** for any definitive environmental risk assessment.

Core Physicochemical Data

The environmental fate of a pesticide is largely dictated by its physicochemical properties. These parameters are essential inputs for predictive environmental models that simulate its distribution and persistence in soil, water, and air. The following table summarizes key physicochemical properties for Metobromuron, which can serve as an initial estimate for **Bromuron** in preliminary modeling exercises.

Property	Value (Metobromuron)	Units	Significance in Environmental Modeling
Water Solubility	32	mg/L at 20°C	Governs the mobility of the pesticide in soil and its potential to leach into groundwater. Higher solubility leads to greater mobility.
Vapor Pressure	3.0×10^{-5}	Pa at 25°C	Indicates the tendency of the pesticide to volatilize from soil and water surfaces into the atmosphere. Lower vapor pressure suggests lower volatility.
Log K _{ow} (Octanol-Water Partition Coefficient)	2.4	Unitless	Measures the lipophilicity of the pesticide. A higher Log K _{ow} indicates a greater tendency to partition into organic matter in soil and biota, suggesting potential for bioaccumulation.
K _{oc} (Soil Organic Carbon-Water Partition Coefficient)	470	L/kg	Describes the tendency of the pesticide to adsorb to organic carbon in soil and sediment. A higher K _{oc} value indicates stronger

adsorption and lower mobility.

pKa

Not available

Unitless

Indicates the tendency of a molecule to ionize in solution. For many urea herbicides, this value is high, suggesting they are non-ionizing under typical environmental pH conditions (5-9).

Henry's Law Constant

3.1×10^{-9}

atm·m³/mol

Represents the partitioning of the pesticide between air and water. A low value indicates that the compound will predominantly reside in the aqueous phase rather than volatilizing.

Experimental Protocols for Determining Physicochemical Properties

Accurate determination of physicochemical properties is paramount for robust environmental modeling. The following are detailed methodologies based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines.

Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining the water solubility of a substance.

- Flask Method:

- Principle: A saturated solution of the test substance in water is prepared by agitation, and the concentration of the substance in the aqueous phase is determined after reaching equilibrium.
- Apparatus: Constant temperature bath, flasks with stirrers, analytical balance, centrifuge, and a suitable analytical instrument (e.g., HPLC, GC).
- Procedure:
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
 - The solution is centrifuged to separate the undissolved substance.
 - The concentration of the substance in the clear aqueous supernatant is determined using a validated analytical method.
 - The experiment is performed in triplicate.
- Column Elution Method:
 - Principle: A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate, and the concentration of the substance in the eluate is measured over time until a plateau is reached.
 - Apparatus: Constant temperature column, pump for controlled water flow, fraction collector, and analytical instrumentation.
 - Procedure:
 - The test substance is coated onto an inert support material.
 - The coated material is packed into a column.

- Water is passed through the column at a low flow rate to ensure equilibrium is established.
- Fractions of the eluate are collected and their concentrations are determined.
- The water solubility is the plateau concentration.

Vapor Pressure (OECD Guideline 104)

This guideline provides several methods for determining the vapor pressure of a substance. The choice of method depends on the expected vapor pressure range.

- Static Method:
 - Principle: The vapor pressure is determined by measuring the pressure exerted by the vapor in equilibrium with the substance in a closed system at a constant temperature.
 - Apparatus: A vacuum-tight sample vessel connected to a pressure measuring device (manometer), all enclosed in a constant temperature bath.
 - Procedure:
 - A sample of the substance is placed in the vessel.
 - The system is evacuated to remove air.
 - The temperature is stabilized, and the pressure of the vapor in equilibrium with the substance is measured.
 - Measurements are taken at several temperatures to establish the vapor pressure curve.

Octanol-Water Partition Coefficient (Log K_{ow}) (OECD Guideline 107, 117, 123)

- Shake Flask Method (OECD 107):
 - Principle: The test substance is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the substance in both phases is measured, and the

partition coefficient is calculated as the ratio of the concentrations.

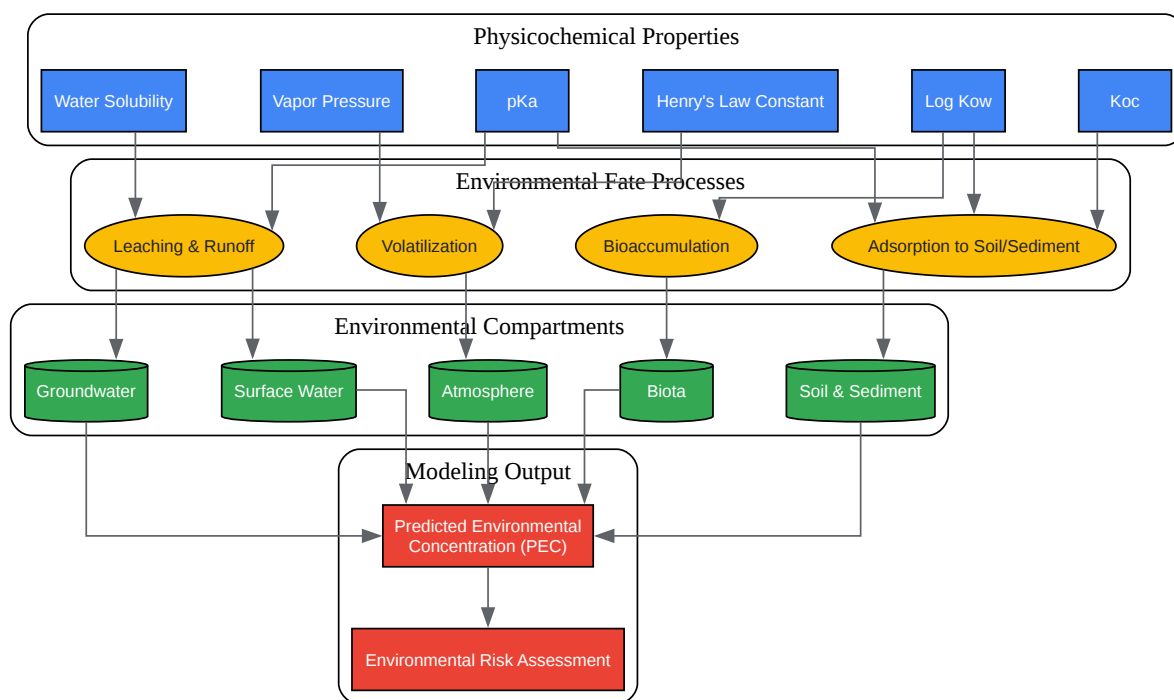
- Apparatus: Centrifuge, mechanical shaker, flasks, and analytical instrumentation.
- Procedure:
 - Prepare mutually saturated n-octanol and water.
 - Dissolve the test substance in one of the phases.
 - Mix the two phases in a flask and shake until equilibrium is reached.
 - Separate the two phases by centrifugation.
 - Determine the concentration of the test substance in both the n-octanol and water phases.
 - Calculate K_{ow} as $C_{octanol} / C_{water}$.
- HPLC Method (OECD 117):
 - Principle: This is an indirect method where the retention time of the test substance on a reverse-phase HPLC column is correlated with the known $\log K_{ow}$ values of a series of reference compounds.
 - Apparatus: High-Performance Liquid Chromatograph (HPLC) with a suitable detector and a reverse-phase column.
 - Procedure:
 - A calibration curve is generated by plotting the logarithm of the retention factor (k) versus the known $\log K_{ow}$ of a series of standard compounds.
 - The test substance is injected onto the column under the same conditions, and its retention factor is determined.
 - The $\log K_{ow}$ of the test substance is interpolated from the calibration curve.

Soil Organic Carbon-Water Partition Coefficient (K_{oc}) (OECD Guideline 106)

- Batch Equilibrium Method:
 - Principle: The adsorption of the test substance to soil is measured by equilibrating an aqueous solution of the substance with a known amount of soil. The distribution of the substance between the soil and water phases is determined.
 - Apparatus: Shaker, centrifuge, analytical instrumentation.
 - Procedure:
 - Aqueous solutions of the test substance at several concentrations are prepared.
 - A known mass of soil is added to each solution.
 - The mixtures are shaken at a constant temperature until equilibrium is achieved.
 - The soil and aqueous phases are separated by centrifugation.
 - The concentration of the test substance remaining in the aqueous phase is measured.
 - The amount of substance adsorbed to the soil is calculated by difference.
 - The soil-water partition coefficient (K_d) is calculated for each concentration.
 - K_{oc} is then calculated using the equation: $K_{oc} = (K_d / \% \text{ organic carbon}) * 100$.

Visualization of Physicochemical Properties in Environmental Modeling

The following diagram illustrates the logical workflow of how the physicochemical properties of a pesticide like **bromuron** are utilized in environmental fate modeling.



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Workflow of physicochemical properties in environmental modeling.

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